

Personal protective equipment for handling GK563

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Compound of Interest

Compound Name: GK563

Cat. No.: B8236339

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Essential Safety and Handling Guide for GK563

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This document provides essential safety and logistical information for handling the novel spleen tyrosine kinase (SYK) inhibitor, **GK563**. As a potent, biologically active small molecule, **GK563** must be handled with care to minimize exposure and ensure a safe laboratory environment. This guide is intended for researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **GK563** is not publicly available, its classification as a potent kinase inhibitor necessitates handling it as a hazardous compound. The following PPE is mandatory for all procedures involving **GK563** in solid form or in solution.

Activity	Required PPE	Specifications
Receiving and Unpacking	<ul style="list-style-type: none">• Double Nitrile Gloves• Lab Coat• Safety Glasses	<ul style="list-style-type: none">• Chemotherapy-rated gloves (ASTM D6978) are recommended.• Disposable, back-closing gown is preferred.• ANSI Z87.1 certified.
Weighing and Aliquoting (Solid Form)	<ul style="list-style-type: none">• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles• Face Shield• Respiratory Protection	<ul style="list-style-type: none">• Change gloves immediately if contaminated.• Back-closing with knit cuffs.• Provide a full seal around the eyes.• Recommended in addition to goggles.• A NIOSH-approved N95 or higher respirator is required to prevent inhalation of fine particles.
Solution Preparation and Handling	<ul style="list-style-type: none">• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles	<ul style="list-style-type: none">• Chemotherapy-rated gloves.• Impermeable to liquids.• Protect against splashes.
Waste Disposal	<ul style="list-style-type: none">• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles	<ul style="list-style-type: none">• Heavy-duty, chemical-resistant gloves.

Physicochemical and Storage Information

The following data for **GK563** and its common solvents are based on information for similar SYK inhibitors (Fostamatinib, Entospletinib) and the respective solvent SDS.

Substance	Form	Molecular Weight	Storage Temperature	Key Hazards
GK563 (Inferred)	Solid	Not specified	-20°C (as solid and in solution)	Harmful if swallowed, causes skin and serious eye irritation, may cause respiratory irritation.
Dimethyl Sulfoxide (DMSO)	Liquid	78.13 g/mol	Room Temperature	Combustible liquid, skin and eye irritant. Readily absorbed through the skin and may carry other dissolved chemicals into the body. [1] [2]
Methylcellulose	Solid	Varies	Room Temperature	May form combustible dust concentrations in air. [3] [4]

Experimental Protocols: Handling and Solution Preparation

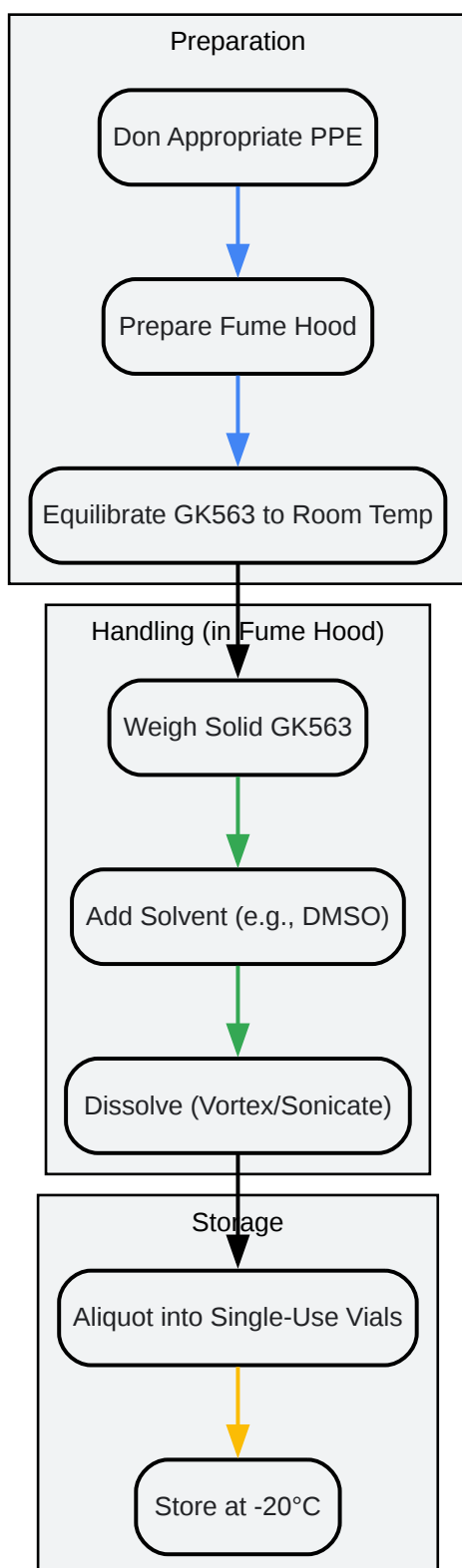
Adherence to a strict operational plan is critical to minimize exposure and ensure the integrity of the compound.

3.1. Engineering Controls

- All procedures involving the handling of solid **GK563** and the preparation of stock solutions must be conducted in a certified chemical fume hood.

3.2. Step-by-Step Solution Preparation

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Prepare a designated work area within the fume hood by lining it with absorbent, disposable bench paper.
- **Equilibration:** Allow the vial of solid **GK563** to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Use dedicated spatulas and weighing boats inside the fume hood. Handle the solid compound carefully to avoid generating dust.
- **Solvent Addition:** For in vitro studies, slowly add anhydrous Dimethyl Sulfoxide (DMSO) to the vial containing the solid **GK563** to the desired concentration. For in vivo studies, 0.5% methylcellulose is used as a vehicle.
- **Dissolution:** Securely cap the vial and vortex or sonicate as needed to ensure complete dissolution. Gentle warming may be applied if necessary, but be mindful of the compound's stability.
- **Storage:** Store stock solutions in clearly labeled, sealed containers at -20°C. Aliquoting into single-use volumes is recommended to avoid repeated freeze-thaw cycles.



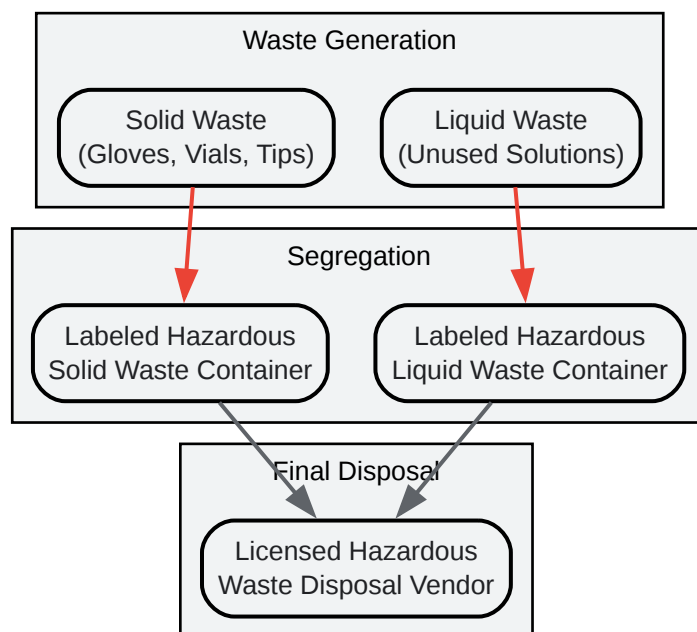
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Diagram 1: Experimental workflow for **GK563** solution preparation.

Disposal Plan

All waste materials contaminated with **GK563** must be disposed of as hazardous chemical waste.

- **Solid Waste:** This includes empty vials, contaminated gloves, pipette tips, and any other disposable materials that have come into contact with the compound. Place these items in a designated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Unused solutions containing **GK563** should be collected in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not pour down the drain.[1]
- **Contaminated Clothing:** If clothing becomes contaminated, remove it immediately and launder it separately before reuse.



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